

A Comprehensive Technical Guide to Gly-Pro-AMC Hydrobromide

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Compound of Interest

Compound Name: Gly-Pro-AMC hydrobromide

CAS No.: 115035-46-6

Cat. No.: B555460

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This guide provides an in-depth overview of **Gly-Pro-AMC hydrobromide**, a crucial fluorogenic substrate for researchers, scientists, and professionals in drug development. It details its chemical properties, its application in enzyme activity assays, and the relevant biological pathways.

Core Molecular Data

Gly-Pro-AMC (Glycyl-L-proline 7-amido-4-methylcoumarin) hydrobromide is a widely used reagent in biochemical assays. Its fundamental molecular attributes are summarized below.

Property	Value
Molecular Formula	$C_{17}H_{19}N_3O_4 \cdot HBr$ ^{[1][2]} or $C_{17}H_{20}BrN_3O_4$ ^{[3][4]}
Molecular Weight	410.3 g/mol ^{[1][2]} or 410.26 g/mol ^{[3][4][5]}
CAS Number	115035-46-6 ^{[1][2][3][5]}
Appearance	Off-white to light yellow solid ^[5]
Purity	Typically >97% ^[1] or ≥98% ^{[2][3]}

Application in Enzyme Activity Assays

Gly-Pro-AMC hydrobromide is primarily utilized as a fluorogenic substrate for the detection of dipeptidyl peptidase IV (DPP-IV/CD26) activity.^{[4][5]} It is also used to study the activity of other proteases such as DPP7, DPP8, FAP, and PREP.^[1] The principle of the assay is based on the enzymatic cleavage of the Gly-Pro dipeptide from the non-fluorescent substrate. This cleavage releases the highly fluorescent 7-amino-4-methylcoumarin (AMC) molecule. The resulting fluorescence can be quantified to determine the enzyme's activity.

The fluorescence of the liberated AMC is typically measured at an excitation wavelength of 340-360 nm and an emission wavelength of 440-460 nm.^[2]

The following is a generalized protocol for measuring DPP-IV activity using **Gly-Pro-AMC hydrobromide**.

Materials:

- **Gly-Pro-AMC hydrobromide** substrate solution (e.g., 50 μ M in assay buffer)^{[4][5]}
- DPP-IV enzyme source (e.g., purified enzyme, cell lysate, or serum)
- Assay Buffer (e.g., Tris-HCl, pH 8.0)
- 96-well black microplate
- Fluorometric microplate reader

Procedure:

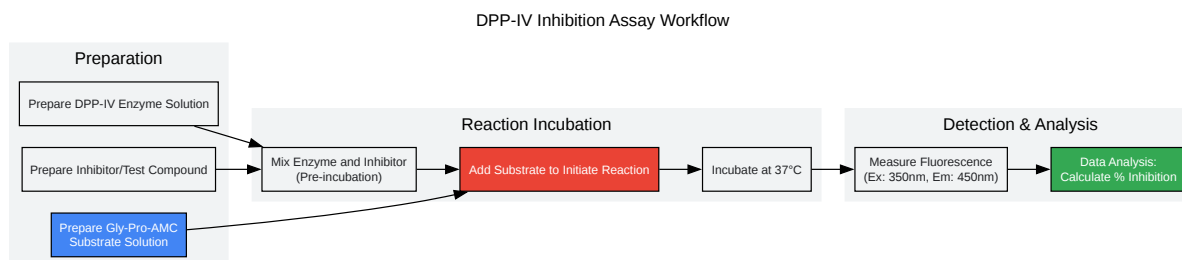
- Prepare the **Gly-Pro-AMC hydrobromide** substrate solution in the assay buffer to the desired final concentration.
- Pipette the enzyme sample into the wells of the 96-well microplate.
- Initiate the reaction by adding the **Gly-Pro-AMC hydrobromide** substrate solution to each well.
- Incubate the plate at 37°C for a specified period (e.g., 20 minutes).^[5]

- Measure the fluorescence intensity at an excitation wavelength of ~350 nm and an emission wavelength of ~450 nm.[5]
- The enzyme activity is proportional to the rate of increase in fluorescence.

Biological Significance and Signaling Pathways

DPP-IV is a serine exopeptidase that cleaves X-proline dipeptides from the N-terminus of polypeptides. It plays a significant role in various physiological processes, including glucose metabolism, immune regulation, and inflammation. A key substrate of DPP-IV is the incretin hormone glucagon-like peptide-1 (GLP-1), which stimulates insulin secretion. By inactivating GLP-1, DPP-IV reduces insulin secretion. Therefore, inhibitors of DPP-IV are a major class of drugs for the treatment of type 2 diabetes.

The following diagram illustrates the workflow for a typical DPP-IV inhibition assay using **Gly-Pro-AMC hydrobromide**.

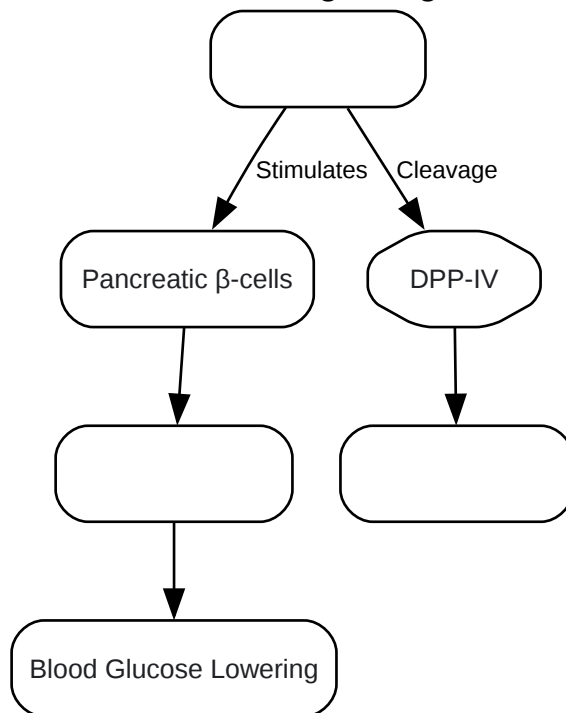


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Caption: Workflow for a DPP-IV inhibition assay.

The signaling pathway involving DPP-IV and its substrate GLP-1 is critical in glucose homeostasis. The diagram below outlines this pathway.

DPP-IV in GLP-1 Signaling Pathway



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